

Personal protective equipment for handling (S)-Volinanserin

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Compound of Interest

Compound Name: (S)-Volinanserin

Cat. No.: B1684034

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Essential Safety and Handling Guide for (S)-Volinanserin

(S)-Volinanserin, also known as MDL 100907, is a potent and selective 5-HT_{2A} receptor antagonist used in research.^{[1][2]} Due to its chemical nature and biological activity, adherence to strict safety protocols is essential to protect laboratory personnel and the environment. This guide provides detailed procedures for the safe handling, storage, and disposal of **(S)-Volinanserin**.

Hazard Identification and Classification

(S)-Volinanserin is classified with the following hazards:

- Harmful if swallowed.^[3]
- Causes skin irritation.^[3]
- Causes serious eye irritation.^[3]
- May cause respiratory irritation.^[3]
- Very toxic to aquatic life.^[4]

It is crucial to consider this material hazardous until more comprehensive information is available.^[1] All chemicals may pose unknown hazards and should be handled with caution.^[4]

Personal Protective Equipment (PPE)

The selection of appropriate PPE is critical to minimize exposure. The following table outlines the minimum required PPE for handling **(S)-Volinanserin** in various laboratory settings.

Task	Engineering Control	Gloves	Eye/Face Protection	Lab Coat/Gown	Respiratory Protection
Handling Solid (Weighing, Aliquoting)	Chemical Fume Hood or Ventilated Balance Enclosure	Nitrile or Neoprene Gloves (double-gloving recommended)	Safety glasses with side shields or safety goggles	Disposable gown or dedicated lab coat	N95/FFP2-rated mask if not in a ventilated enclosure
Preparing Solutions	Chemical Fume Hood	Nitrile or Neoprene Gloves	Safety goggles or face shield if splash potential exists	Disposable gown or dedicated lab coat	Not required if in a fume hood
Administering to Animals	Ventilated Cage Changing Station (if applicable)	Nitrile or Neoprene Gloves	Safety glasses with side shields	Disposable gown or dedicated lab coat	As required by institutional animal care protocols
General Laboratory Use	Well-ventilated area	Nitrile or Neoprene Gloves	Safety glasses	Standard lab coat	Not generally required

Personnel must wear appropriate PPE to prevent inhalation and contact with eyes and skin.^[3]
^[5]

Quantitative Data Summary

Proper storage and solution preparation are vital for experimental integrity and safety.

Parameter	Value	Notes
Storage Temperature	-20°C	For long-term stability (≥ 4 years) as a crystalline solid.[1]
Stock Solution Storage	-80°C (1 year) or -20°C (6 months)	When dissolved in DMSO.[6]
Aqueous Solution Stability	≤ 1 day	Aqueous solutions are not recommended for storage beyond one day.[1]
Solubility in Organic Solvents	Ethanol: ~ 20 mg/ml DMSO: ~ 15 mg/ml DMF: ~ 25 mg/ml	The solvent of choice should be purged with an inert gas.[1]
Solubility in Aqueous Buffers	Sparingly soluble	For maximum solubility, first dissolve in DMF and then dilute with the aqueous buffer. [1]
Example Aqueous Solubility	~ 0.5 mg/ml	In a 1:1 solution of DMF:PBS (pH 7.2).[1]

Standard Operating Procedures

Follow these step-by-step protocols for handling **(S)-Volinanserin**.

Engineering Controls

- Primary Control: Always handle the solid form and prepare stock solutions of **(S)-Volinanserin** inside a certified chemical fume hood to avoid dust and aerosol formation.[3]
- Ventilation: Ensure the laboratory is well-ventilated.[3]

Handling the Solid Compound

- Preparation: Don all required PPE as specified in the table above.
- Weighing: If possible, use a ventilated balance enclosure. If not available, weigh the compound within a chemical fume hood.

- Aliquotting: Minimize the creation of dust. Use appropriate tools (e.g., anti-static spatulas) to handle the powder.
- Cleanup: After handling, decontaminate the work surface by scrubbing with alcohol.^[3] Wash hands thoroughly after completing the task.^[1]^[3]

Preparing Stock Solutions

- Preparation: Work within a chemical fume hood and wear appropriate PPE for handling liquids.
- Solvent Selection: Choose an appropriate organic solvent such as DMSO, DMF, or ethanol.
^[1] Purge the solvent with an inert gas before use.^[1]
- Dissolution: Add the solvent to the vial containing the pre-weighed **(S)-Volinanserin** solid. Cap the vial securely and mix by vortexing or sonication until fully dissolved.
- Storage: Store the stock solution in a tightly sealed container at -20°C or -80°C for long-term stability.^[6]

Spill Management

- Evacuation: Evacuate personnel from the immediate spill area.^[3]
- Ventilation: Ensure the area is well-ventilated.
- Containment: Prevent further leakage or spillage. Keep the material away from drains or water courses.^[3]
- Cleanup (Solid Spill): Carefully sweep or vacuum the solid material, avoiding dust generation. Place into a sealed container for disposal.
- Cleanup (Liquid Spill): Absorb the solution with an inert, liquid-binding material (e.g., diatomite, universal binders).^[3] Place the contaminated material into a sealed container for disposal.
- Decontamination: Decontaminate the spill surface by scrubbing with alcohol.^[3] Dispose of all contaminated materials as hazardous waste.

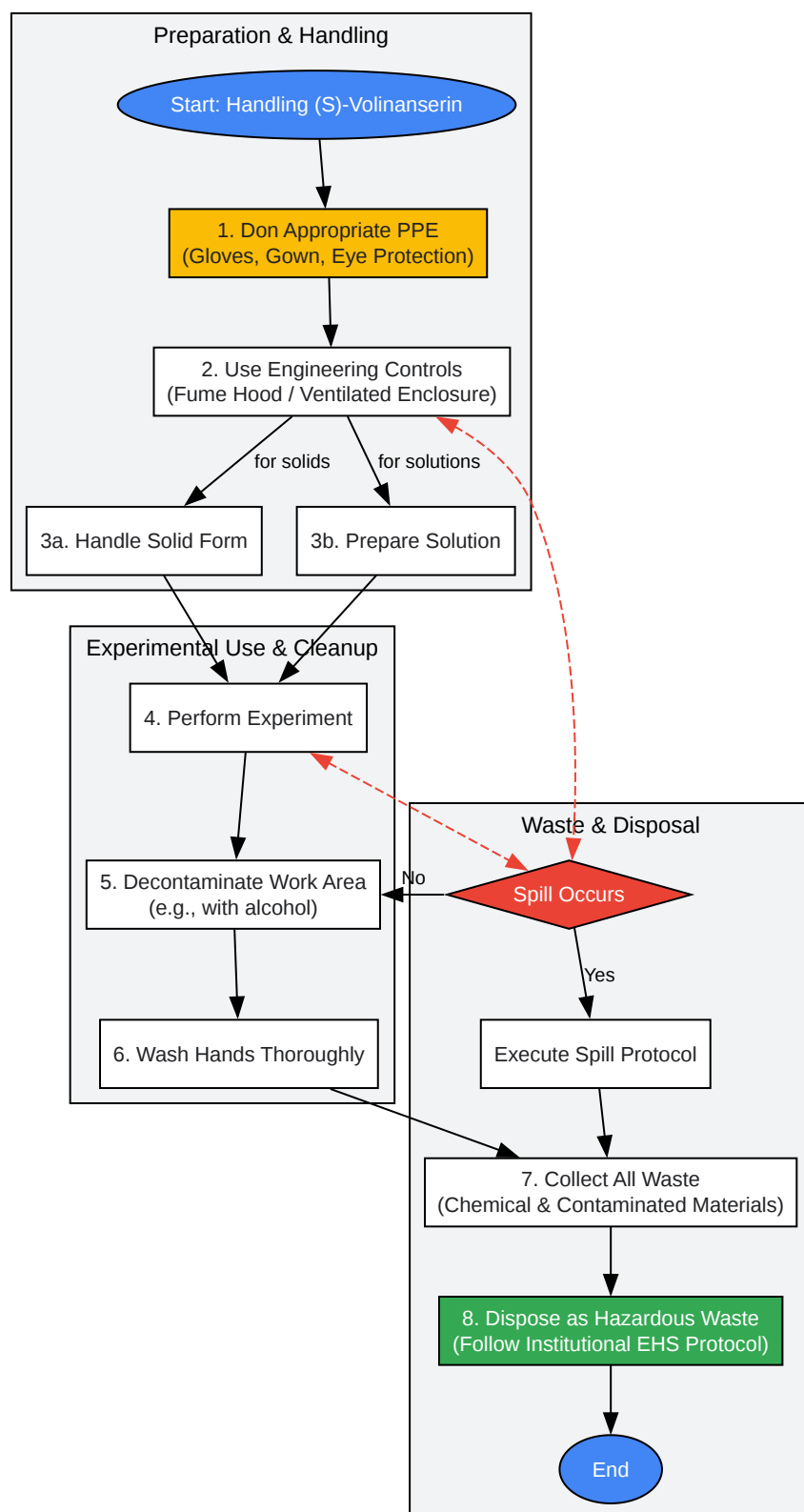
Disposal Plan

(S)-Volinanserin is very toxic to aquatic life and must be disposed of as hazardous chemical waste.^[4] Do not release it into the environment.^[4]

- **Waste Collection:** Collect all waste materials (unused compound, empty containers, contaminated PPE, and spill cleanup materials) in a clearly labeled, sealed container.
- **Labeling:** Label the waste container as "Hazardous Chemical Waste" and list "**(S)-Volinanserin**" as a primary component.
- **Institutional Procedures:** Follow your institution's specific procedures for hazardous waste disposal. This may involve contacting the Environmental Health and Safety (EHS) office for pickup.
- **Prohibited Disposal:** Do not dispose of **(S)-Volinanserin** down the drain or in the regular trash.^[7]^[8] While some medicines can be flushed, this should only be done if specifically instructed, which is not the case here.^[7]^[9] Community drug take-back programs are a good option for unused medicines but may not be suitable for pure research chemicals.^[7]

Visual Workflow for Safe Handling

The following diagram outlines the critical steps and decision points for the safe handling and disposal of **(S)-Volinanserin**.



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Caption: Workflow for safe handling and disposal of **(S)-Volinanserin**.

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